

Cephalochromin comparative IC50 values cell lines

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cephalochromin

CAS No.: 25908-26-3

Cat. No.: S560021

[Get Quote](#)

Cephalochromin IC50 Values in Cell Lines

The table below summarizes the half-maximal inhibitory concentration (IC50) values of **cephalochromin**, which represents the concentration needed to inhibit 50% of cell proliferation [1] [2].

Cell Line / Cell Type	Cancer Type/Origin	Cephalochromin IC50 (μM)	Key Experimental Context
A549 [3] [4]	Non-Small Cell Lung Cancer	2.8 (at 48h)	Human lung cancer cells; activity involved G0/G1 cell cycle arrest and mitochondrial disruption.
Healthy PBMCs [5]	Healthy Peripheral Blood Mononuclear Cells	3.7 - 8.8	Range of IC50 values in non-cancerous cells, suggesting a potential therapeutic window.
Kasumi-1 [5]	Acute Myeloid Leukemia (AML)	0.45	Partially venetoclax-resistant AML cell line.
OCI-AML3 [5]	Acute Myeloid Leukemia (AML)	Data point >20 μM in graph	Highly venetoclax-resistant AML cell line; required combination therapy for effect.

Cell Line / Cell Type	Cancer Type/Origin	Cephalochromin IC50 (μM)	Key Experimental Context
U-937 [5]	Acute Myeloid Leukemia (AML)	Data point $>20\mu\text{M}$ in graph	Partially venetoclax-resistant AML cell line.
Other AML lines (e.g., HL-60, MV4-11, etc.) [5]	Acute Myeloid Leukemia (AML)	Ranged from ~ 1 to >20	12 total AML cell lines were tested, showing variable sensitivity.

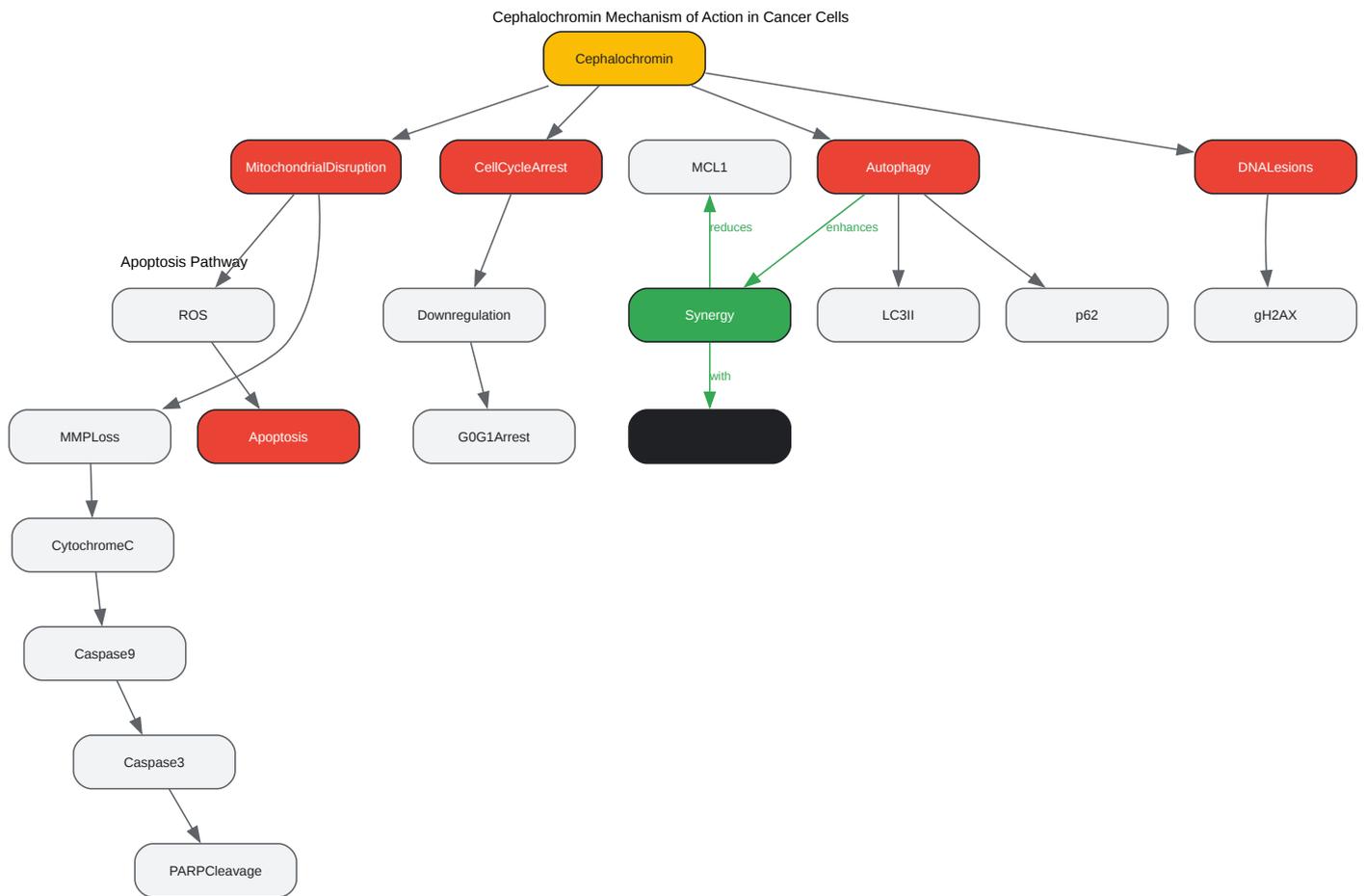
Experimental Protocol Summary

The primary data for AML cell lines was generated using the following standardized methodology [5]:

- **Cell Lines:** 12 human AML cell lines (HEL, HL-60, Kasumi-1, KU812, K-562, MOLM-13, MV4-11, NB4, OCI-AML3, SET-2, THP-1, U-937).
- **Compound Treatment:** Cells were treated with a graded concentration range of **cephalochromin** (0.000128, 0.0064, 0.032, 0.16, 0.8, 4, and 20 μM) for 72 hours.
- **Viability Assay:** Cell viability and proliferation were assessed using the **MTT assay**, a colorimetric method that measures the activity of mitochondrial enzymes in living cells.
- **IC50 Calculation:** The IC50 values were derived from the concentration-response curves generated from the MTT assay data.
- **Additional Assays:** Studies also used flow cytometry for cell cycle analysis (noting an increase in the subG1 apoptotic population) and Western blotting to detect protein markers of apoptosis (e.g., PARP1 cleavage, γH2AX) and autophagy.

Molecular Mechanisms of Action

Cephalochromin exerts its antineoplastic effects through multiple interconnected mechanisms. The diagram below illustrates the key signaling pathways and cellular processes it disrupts.



[Click to download full resolution via product page](#)

The diagram shows that **cephalochromin**'s activity is pleiotropic, inducing several pro-death pathways simultaneously [5] [3] [4]:

- **Induces Mitochondrial Apoptosis:** It triggers reactive oxygen species (ROS) generation and loss of mitochondrial membrane potential, leading to cytochrome c release and activation of caspase-9 and caspase-3, resulting in apoptotic cell death.
- **Causes Cell Cycle Arrest:** It downregulates key cell cycle regulators like cyclin D1, cyclin E, Cdk2, and Cdk4, leading to a halt in the G0/G1 phase.
- **Modulates Key Proteins:** It reduces the expression of anti-apoptotic proteins like survivin and Bcl-xL.
- **Activates Autophagy and DNA Damage:** It increases the autophagic marker LC3 II, reduces SQSTM1/p62, and increases γ H2AX, a marker of DNA double-strand breaks.

Synergistic Potential with Venetoclax

A key finding is **cephalochromin**'s ability to overcome resistance to venetoclax, a standard-of-care BCL-2 inhibitor [5].

- **Resistance Models:** In venetoclax-resistant cell lines (OCI-AML3, Kasumi-1, U-937), **cephalochromin** alone showed varying efficacy but **induced significant apoptosis when combined with low doses of venetoclax**.
- **Proposed Mechanism:** The synergy is partly attributed to **cephalochromin**'s ability to **reduce levels of MCL-1**, another anti-apoptotic protein often associated with venetoclax resistance, and its induction of autophagy.

Key Takeaways for Researchers

- **Potency Spectrum:** **Cephalochromin**'s potency is highly variable across different AML cell lines (IC50 from sub-micromolar to $>20\mu\text{M}$), highlighting the importance of profiling it across specific models of interest [5].
- **Therapeutic Window:** The lower IC50 in sensitive AML lines (e.g., Kasumi-1 at $0.45\mu\text{M}$) compared to healthy PBMCs ($3.7\text{-}8.8\mu\text{M}$) suggests a potential, albeit narrow, therapeutic window that warrants further investigation [5].
- **Overcoming Resistance:** Its synergistic effect with venetoclax in resistant models positions **cephalochromin** as a promising candidate for combination therapy regimens in difficult-to-treat AML [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia IC 50 [en.wikipedia.org]
2. , EC50 and Kd: What is the Difference... - Promega Connections IC 50 [promegaconnections.com]
3. induces G0/G1 cell cycle arrest and apoptosis in... Cephalochromin [pubmed.ncbi.nlm.nih.gov]
4. induces G0/G1 Cephalochromin cycle arrest and apoptosis in... cell [hub.tmu.edu.tw]
5. PB1826: cellular and molecular characterization of the antineoplastic... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Cephalochromin comparative IC50 values cell lines]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b560021#cephalochromin-comparative-ic50-values-cell-lines>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com